

Technical Guide: (R)-3-Iodo-1-methyl-pyrrolidine

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Compound of Interest

Compound Name: 3-Iodo-1-methyl-pyrrolidine

Cat. No.: B15130710

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CAS Number: 1354008-53-9

This technical guide provides a summary of the available information on (R)-**3-Iodo-1-methyl-pyrrolidine**, a heterocyclic organic compound. The content is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

(R)-**3-Iodo-1-methyl-pyrrolidine** is a substituted pyrrolidine, a five-membered nitrogen-containing heterocycle. The pyrrolidine ring is a common scaffold in a variety of biologically active compounds and is of significant interest in medicinal chemistry.^{[1][2][3]} The stereochemistry at the 3-position, designated as (R), is a crucial feature that can significantly influence its biological activity and interaction with molecular targets.^[1]

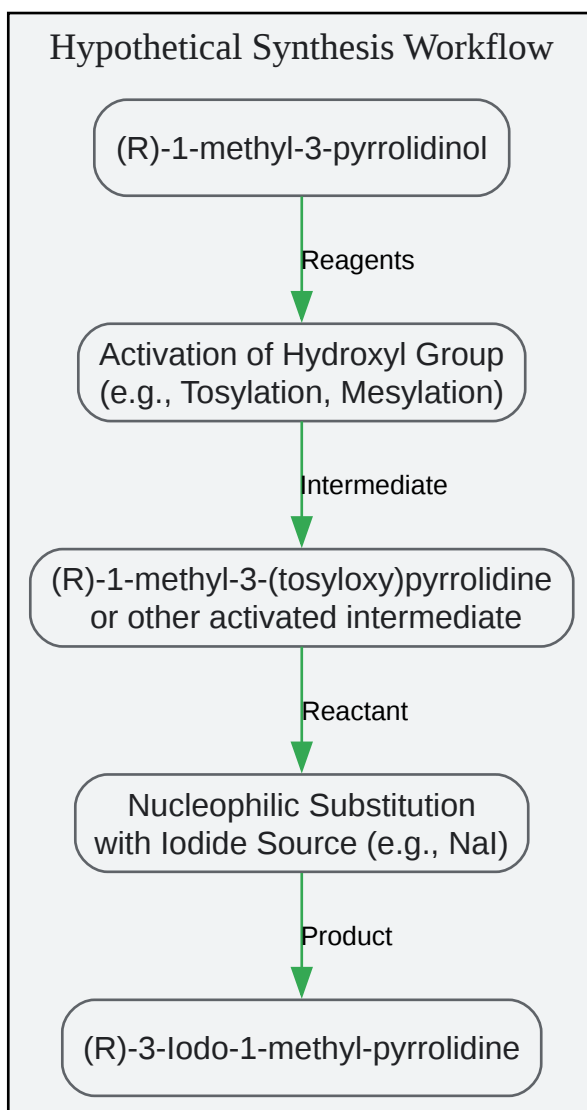
A summary of the known quantitative data for this compound is presented in the table below.

Property	Value	Reference
CAS Number	1354008-53-9	^[4]
Molecular Formula	C ₅ H ₁₀ IN	^[4]
Molecular Weight	211.04 g/mol	^[4]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of (R)-**3-Iodo-1-methyl-pyrrolidine** are not readily available in the public domain based on the conducted literature search. General methods for the synthesis of substituted pyrrolidines often involve the cyclization of linear precursors or the functionalization of a pre-existing pyrrolidine ring.^[1] For instance, the synthesis of 1-methylpyrrolidin-3-ol, a potential precursor, has been described on an industrial scale.^{[5][6]}

A plausible synthetic approach to (R)-**3-Iodo-1-methyl-pyrrolidine** could involve the iodination of a suitable precursor, such as (R)-1-methyl-3-pyrrolidinol. This transformation would likely involve a nucleophilic substitution reaction where the hydroxyl group is first converted into a good leaving group, followed by displacement with an iodide salt. A generalized workflow for such a hypothetical synthesis is depicted below.



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Caption: A potential synthetic route to (R)-**3-iodo-1-methyl-pyrrolidine**.

Disclaimer: This is a generalized and hypothetical synthetic scheme. The actual reaction conditions, reagents, and outcomes would require experimental validation.

Applications in Drug Discovery

The pyrrolidine scaffold is a key structural motif in numerous FDA-approved drugs and natural products.^[1] Its three-dimensional structure allows for the exploration of chemical space in drug

design, and the stereochemistry of its substituents can lead to highly specific interactions with biological targets.[1][2][3]

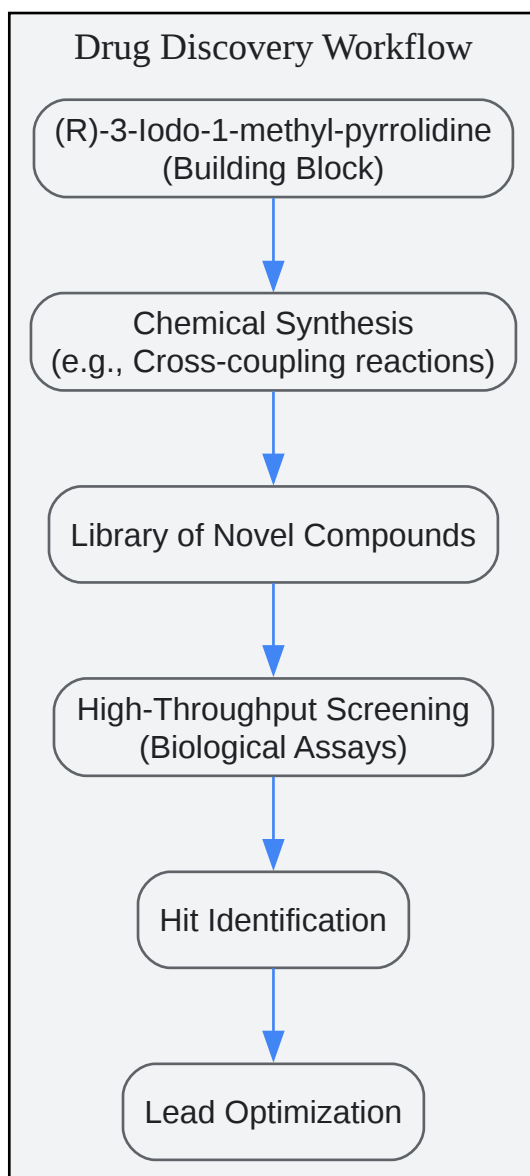
While specific studies detailing the biological activity or drug development applications of (R)-**3-iodo-1-methyl-pyrrolidine** are not available in the reviewed literature, compounds with similar structures have shown a range of biological activities. For example, the stereochemistry of a methyl group on the pyrrolidine ring has been shown to be critical for the activity of certain estrogen receptor α antagonists.[1]

Given its structure, (R)-**3-iodo-1-methyl-pyrrolidine** could serve as a valuable building block in the synthesis of more complex molecules for pharmacological evaluation. The iodo-substituent can be utilized in various cross-coupling reactions to introduce further molecular diversity.

Signaling Pathways and Experimental Workflows

There is no specific information available from the conducted searches describing signaling pathways directly modulated by or detailed experimental workflows involving (R)-**3-iodo-1-methyl-pyrrolidine**. The utility of this compound is likely as a synthetic intermediate in the creation of novel chemical entities for biological screening.[7]

A general workflow for the utilization of such a compound in early-stage drug discovery is outlined below.



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Caption: General workflow for using a chemical building block in drug discovery.

Conclusion

(R)-3-Iodo-1-methyl-pyrrolidine is a chiral synthetic building block with potential applications in medicinal chemistry and drug discovery. While its specific biological activities and detailed synthetic protocols are not extensively documented in publicly accessible literature, its structural features suggest it could be a valuable intermediate for the synthesis of novel,

biologically active compounds. Further research is required to fully elucidate its chemical reactivity and pharmacological potential.

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